

# Essential Safety and Operational Guide for Handling GSK2837808A

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## Compound of Interest

Compound Name: GSK2837808A

Cat. No.: B15613965

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **GSK2837808A**, a potent and selective lactate dehydrogenase A (LDHA) inhibitor. Adherence to these procedures is vital for ensuring laboratory safety and maintaining the integrity of the compound.

## Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for **GSK2837808A** is not extensively published, it is prudent to handle it as a potentially hazardous compound. Standard laboratory hygiene practices should be strictly followed. The recommended personal protective equipment is outlined below.

Table 1: Personal Protective Equipment for Handling **GSK2837808A**

Protection Type	Recommended Equipment	Specifications and Usage
Eye Protection	Safety glasses with side-shields or goggles	Must be used at all times when handling the solid compound or solutions. Ensure equipment is tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). <a href="#">[1]</a>
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber)	Gloves must be worn when handling the compound in any form. Inspect gloves before use and dispose of them properly after handling. <a href="#">[1]</a>
Respiratory Protection	NIOSH-approved respirator	Recommended when handling the solid powder to avoid inhalation of dust particles. Use respirators and components tested and approved under appropriate government standards. <a href="#">[1]</a> <a href="#">[2]</a>
Skin and Body Protection	Laboratory coat	A standard lab coat should be worn to protect from accidental skin contact.

## Operational and Handling Protocols

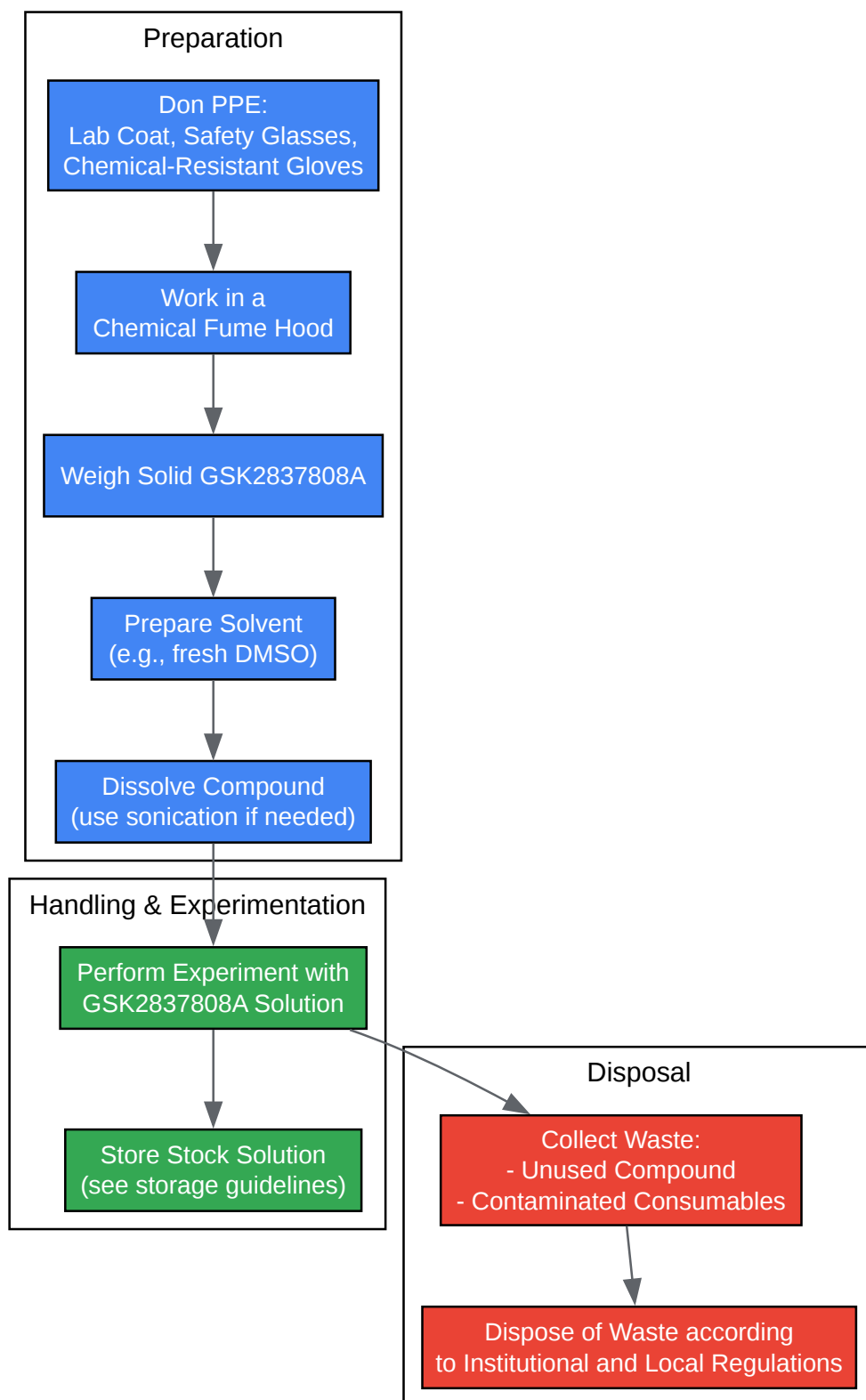
### Engineering Controls:

- Work in a well-ventilated area. A chemical fume hood is recommended, especially when handling the solid form to minimize inhalation risk.
- An eye wash station and safety shower should be readily accessible in the work area.[\[2\]](#)

### Preparation of Stock Solutions:

- **GSK2837808A** is typically provided as a solid.
- It is soluble in DMSO (up to 100 mg/mL).<sup>[3]</sup> Use fresh, moisture-free DMSO for best results as moisture can reduce solubility.<sup>[3]</sup>
- For in vivo studies, a common formulation is 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline, though specific experimental requirements may vary.<sup>[4]</sup>
- When preparing solutions, sonication may be necessary to achieve complete dissolution.<sup>[4]</sup>

Experimental Workflow Diagram:



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## References

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